

1,11-Undecanediol crystal structure vs other long chain diols

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Compound Focus: Undecane-1,11-diol

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Comparative Properties of Long-Chain Alkanediols

The table below summarizes the available experimental data for 1,11-Undecanediol and other even-carbon-numbered α,ω -alkanediols, which are often studied as a homologous series.

Compound Name	Molecular Formula	Melting Point (°C)	Boiling Point (°C)	Density (g/cm ³)	Refractive Index	Molecular Conformation
1,11-Undecanediol	C ₁₁ H ₂₄ O ₂	62 - 65 [1]	318.7 [1]	0.918 [1]	1.4627 [1]	Well-ordered extended conformation; nearly planar carbon chain [1].
1,10-Decanediol	C ₁₀ H ₂₂ O ₂	72 - 76 [2]	Information missing	Information missing	Information missing	Information missing
1,12-Dodecanediol	C ₁₂ H ₂₆ O ₂	81 - 83 [2]	Information missing	Information missing	Information missing	Information missing

Compound Name	Molecular Formula	Melting Point (°C)	Boiling Point (°C)	Density (g/cm ³)	Refractive Index	Molecular Conformation
1,16-Hexadecanediol	C ₁₆ H ₃₄ O ₂	91 - 94 [1]	Information missing	Information missing	Information missing	Information missing

A key finding from recent research is that **conventional empirical methods systematically overestimate the heat capacities ((C_p)) of α,ω-alkanediols** by 30–50 J·K⁻¹·mol⁻¹ compared to consistent experimental data, with deviations increasing alongside chain length [2]. This has significant consequences for accurately calculating enthalpies of vaporization, which are critical for process design.

Experimental Protocols for Key Data

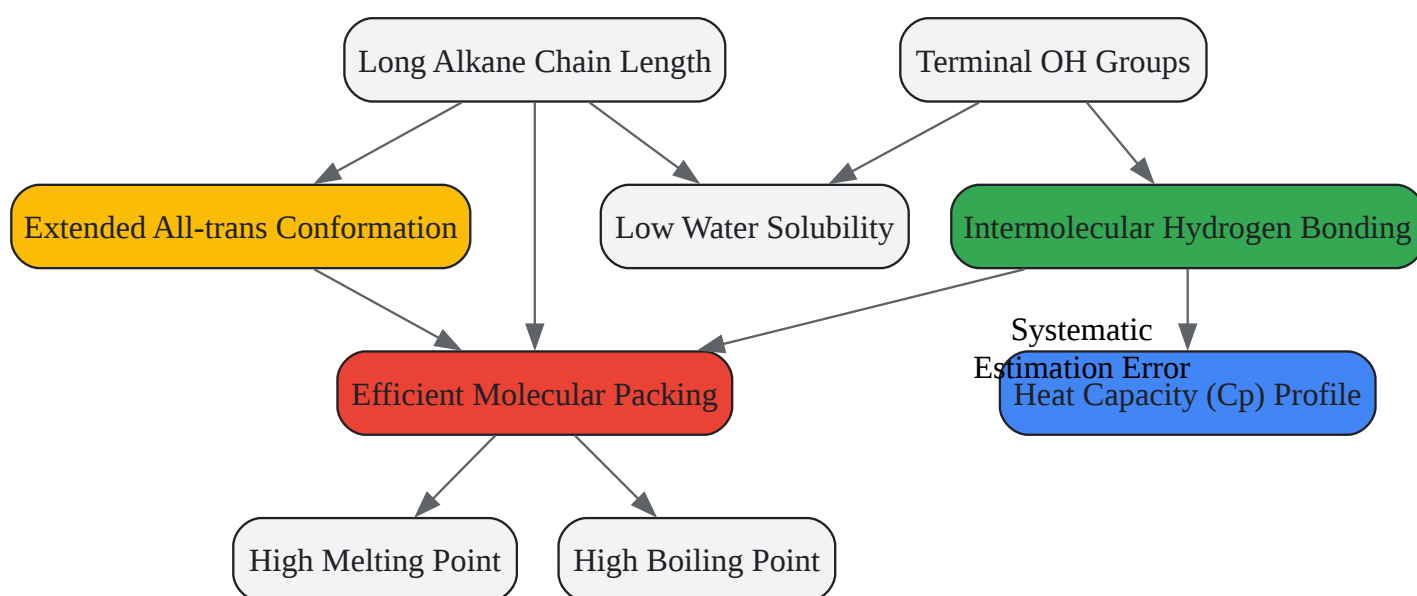
For researchers looking to verify or build upon this data, here are the methodologies behind the key measurements.

- Thermal Analysis (Melting Point and Heat Capacity)
 - **Protocol:** Measurements are performed using differential scanning calorimetry (DSC). The sample is placed in a sealed crucible and subjected to a controlled temperature program. The heat flow difference between the sample and a reference is measured, allowing for the determination of melting points and heat capacities [2].
 - **Data Adjustment:** Phase transition enthalpies measured at various temperatures ((T_{av})) are adjusted to a standard temperature (298.15 K) using Kirchhoff's law and heat capacity differences ((ΔC_p)) [2]. The new group contribution parameters developed for diols should be used for more accurate (C_p) calculations [2].
- Crystallographic and Conformational Analysis
 - **Protocol:** Single-crystal X-ray diffraction (SCXRD) is the primary method. A suitable single crystal is mounted on a diffractometer, and X-ray diffraction data is collected. The resulting data is solved and refined to determine the atomic coordinates and molecular packing within the crystal lattice [1].
 - **Structural Insights:** For 1,11-Undecanediol, X-ray studies show the alkane chain adopts an **extended all-trans (antiperiplanar) conformation** with a nearly planar arrangement. The terminal carbon atoms are separated by 12.627 Å. The crystal structure is stabilized by

extensive intermolecular **hydrogen bonding between the terminal hydroxyl groups**, forming a continuous network [1].

Relationship Between Structure and Properties

The properties of these diols are directly influenced by their molecular structure. The following diagram illustrates the logical relationships that determine their key characteristics.



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Key Insights for Research and Development

- **Thermodynamic Calculations:** When designing processes like distillation or purification for these diols, be cautious of heat capacity values from standard empirical correlations. Using the new group contribution parameters developed specifically for diols will yield more accurate results for vaporization and sublimation enthalpies [2].
- **Material Design:** The predictable extended conformation and strong hydrogen bonding make long-chain α,ω -alkanediols excellent building blocks for creating crystalline polymers and ordered materials, such as polyesters and polyurethanes, where chain regularity influences material properties [1].

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References

1. Buy Undecane-1,11-diol | 765-04-8 [smolecule.com]
2. and Crystal-Phase Heat Capacities of α,ω -Alkanediols and ... [mdpi.com]

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